

# Solubility of Tetrabutylammonium Hydroxide 30-Hydrate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Tetrabutylammonium hydroxide*  
30-hydrate

Cat. No.: *B180798*

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## Introduction

Tetrabutylammonium hydroxide (TBAH) is a quaternary ammonium compound widely recognized for its strong basicity and exceptional solubility in both aqueous and a broad range of organic solvents.[1][2][3] This dual solubility profile makes it an invaluable phase-transfer catalyst in a multitude of organic synthesis applications, facilitating reactions between immiscible phases.[3] This technical guide provides a comprehensive overview of the solubility of **Tetrabutylammonium hydroxide 30-hydrate** (TBAH·30H<sub>2</sub>O), its implications for research and development, and general methodologies for its solubility determination. While precise quantitative solubility data for the 30-hydrate form in various organic solvents is not readily available in published literature, this guide consolidates qualitative information and presents a general framework for its experimental determination.

## Physicochemical Properties

Tetrabutylammonium hydroxide is commercially available in various forms, including aqueous and alcoholic solutions, as well as the solid 30-hydrate crystalline form.[1][4] The 30-hydrate has a melting point in the range of 27-30 °C.[5][6][7] It is known to be air-sensitive and hygroscopic.[8]

## Solubility Profile

**Tetrabutylammonium hydroxide 30-hydrate** exhibits high solubility in a variety of organic solvents. This property is attributed to the large, nonpolar butyl groups of the quaternary ammonium cation, which enhance its interaction with organic media.

### Qualitative Solubility Data Summary

While specific quantitative data is scarce, the available literature consistently describes Tetrabutylammonium hydroxide as being "miscible with organic solvents" and "soluble in water, methanol".<sup>[5][6][7][8]</sup> This high solubility is a key factor in its widespread use as a phase-transfer catalyst.

Solvent Class	General Solubility	Supporting Evidence
Alcohols		
Methanol	Soluble / Miscible	Commercially available as a 40% w/w solution in methanol. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Ethanol	Implied High Solubility	General statements on solubility in alcohols. <a href="#">[1]</a>
Isopropyl Alcohol	Soluble	Used as a solvent for TBAH titrant solutions. <a href="#">[5]</a> <a href="#">[7]</a>
Aprotic Solvents		
Acetonitrile	Soluble	A method for preparing a TBAH solution in acetonitrile has been reported. <a href="#">[12]</a>
Toluene	Soluble (in mixture)	Commercially available as a 0.1N solution in a toluene/methanol mixture. <a href="#">[13]</a> <a href="#">[14]</a>
Diethyl Ether	Soluble	A solvent system composed of TBAH dissolved in diethyl ether has been used in studies.
Polar Aprotic Solvents		
Dimethyl Sulfoxide (DMSO)	Implied High Solubility	General statements on miscibility with organic solvents suggest solubility.
Tetrahydrofuran (THF)	Implied High Solubility	General statements on miscibility with organic solvents suggest solubility.

Note: The table above provides a qualitative summary based on available information. For specific applications, experimental determination of solubility is highly recommended.

## Experimental Protocol for Solubility Determination

While a specific, standardized protocol for **Tetrabutylammonium hydroxide 30-hydrate** is not available, a general gravimetric method for determining the solubility of a solid in a liquid can be adapted. This method involves preparing a saturated solution at a specific temperature and then determining the concentration of the dissolved solid.

Materials and Equipment:

- **Tetrabutylammonium hydroxide 30-hydrate**
- Organic solvent of interest (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Oven for drying

Procedure:

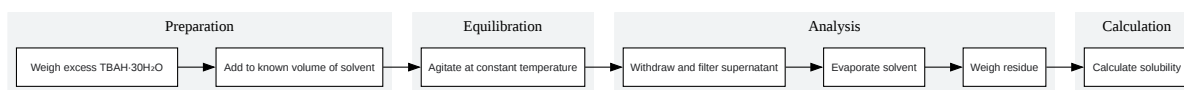
- **Sample Preparation:** Accurately weigh an excess amount of **Tetrabutylammonium hydroxide 30-hydrate** and add it to a known volume of the organic solvent in a sealed container.
- **Equilibration:** Place the container in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours).
- **Phase Separation:** Allow the mixture to settle, ensuring a clear supernatant is present above the undissolved solid.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the clear supernatant using a pre-weighed, airtight syringe. Immediately filter the solution through a

syringe filter to remove any suspended solid particles.

- **Solvent Evaporation:** Transfer the filtered solution to a pre-weighed container. Carefully evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the TBAH).
- **Mass Determination:** Once the solvent is completely evaporated, weigh the container with the dried residue.
- **Calculation:** The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = \frac{[(\text{Mass of container} + \text{residue}) - (\text{Mass of empty container})]}{(\text{Volume of supernatant withdrawn in mL})} \times 100$$

#### Workflow for Solubility Determination

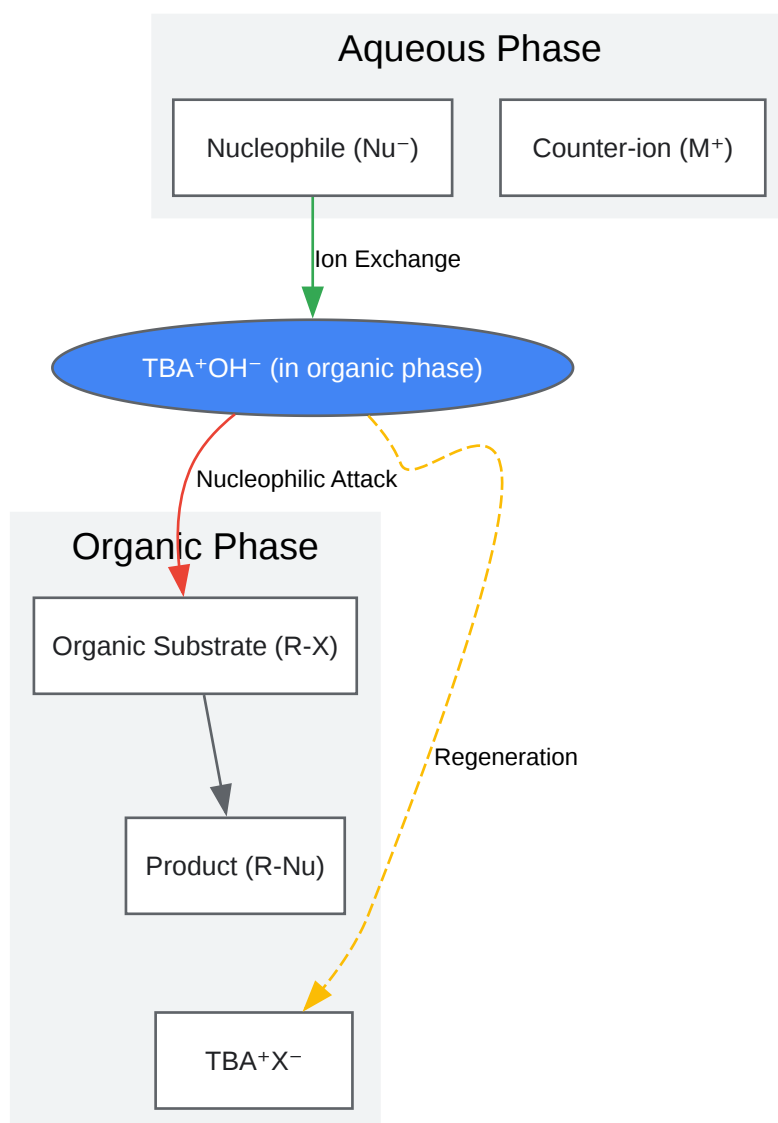


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Caption: A generalized workflow for the gravimetric determination of solubility.

## Logical Relationship in Application as a Phase-Transfer Catalyst

The high solubility of Tetrabutylammonium hydroxide in organic solvents is fundamental to its role as a phase-transfer catalyst. The following diagram illustrates the logical relationship of its function in a typical nucleophilic substitution reaction.



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Caption: Role of TBAH as a phase-transfer catalyst in a nucleophilic substitution.

## Conclusion

**Tetrabutylammonium hydroxide 30-hydrate** is a highly versatile and effective reagent, primarily due to its excellent solubility in a wide array of organic solvents. While precise quantitative solubility data remains a gap in the scientific literature, the qualitative evidence strongly supports its high miscibility. The provided general experimental protocol offers a starting point for researchers needing to quantify its solubility for specific applications. Understanding the solubility characteristics of  $\text{TBAH} \cdot 30\text{H}_2\text{O}$  is crucial for optimizing its use as a

strong base and a phase-transfer catalyst in various synthetic methodologies, ultimately aiding in the efficient development of new chemical entities.

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